

Commercial Suppliers of Bisphenol A-d6: A Technical Guide for Analytical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bisphenol A-d6

Cat. No.: B028192

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers for the **Bisphenol A-d6** (BPA-d6) analytical standard, a critical tool for the accurate quantification of Bisphenol A (BPA) in various matrices. The use of a stable isotope-labeled internal standard like BPA-d6 is essential for correcting matrix effects and variabilities in sample preparation and instrument response, particularly in sensitive analytical techniques such as mass spectrometry.

Overview of Bisphenol A-d6 Analytical Standard

Bisphenol A-d6 is a deuterated form of Bisphenol A, where six hydrogen atoms on the methyl groups have been replaced with deuterium. This isotopic labeling results in a mass shift of +6 amu, allowing for its differentiation from native BPA by a mass spectrometer while maintaining nearly identical chemical and physical properties. This makes it an ideal internal standard for isotope dilution mass spectrometry (IDMS), a gold-standard method for quantitative analysis.^[1]

Commercial Supplier Data for Bisphenol A-d6

The following table summarizes the product specifications for **Bisphenol A-d6** analytical standards available from prominent commercial suppliers. This data is compiled from publicly available certificates of analysis and product information pages.

Supplier	Product Number	Isotopic Purity	Chemical Purity	Format	CAS Number
Sigma-Aldrich	588806	98 atom % D	99% (CP)	Solid	86588-58-1
Cambridge Isotope Laboratories, Inc.	DLM-2775-1	98%	98%	Neat	86588-58-1
CDN Isotopes	D-2476	99 atom % D	>98%	Solid	86588-58-1
LGC Standards	B519497	99.3%	99.61% (HPLC)	Solid	86588-58-1
Veeprho	Not specified	Not specified	Not specified	Not specified	86588-58-1

Experimental Protocols for the Use of Bisphenol A-d6

Bisphenol A-d6 is primarily used as an internal standard in chromatographic methods coupled with mass spectrometry for the quantification of BPA. Below are detailed methodologies for its application in LC-MS/MS and GC-MS analysis.

Protocol 1: Quantification of Bisphenol A in Biological Fluids by LC-MS/MS

This protocol is adapted from methodologies for the analysis of BPA in urine and serum.^{[2][3]}

1. Sample Preparation and Extraction:

- To a 1 mL aliquot of the biological fluid (e.g., urine, serum), add a known amount of **Bisphenol A-d6** internal standard solution (e.g., 100 ng/mL in acetonitrile).
- For conjugated BPA, perform enzymatic hydrolysis using β -glucuronidase/sulfatase at 37°C.

- Perform a liquid-liquid extraction (LLE) with a suitable organic solvent like methyl tert-butyl ether (MTBE) or solid-phase extraction (SPE) using a C18 cartridge.
- Evaporate the organic extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a mobile phase-compatible solvent (e.g., 50:50 acetonitrile:water).

2. LC-MS/MS Instrumental Analysis:

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase: A gradient elution using water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in negative electrospray ionization (ESI) mode.
- MRM Transitions: Monitor the following multiple reaction monitoring (MRM) transitions:
 - Bisphenol A: m/z 227 \rightarrow 133 (quantifier), 227 \rightarrow 212 (qualifier)
 - **Bisphenol A-d6**: m/z 233 \rightarrow 137 (or other appropriate fragment)

3. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of the BPA quantifier ion to the peak area of the BPA-d6 internal standard against the concentration of the calibration standards.
- Quantify the amount of BPA in the samples using the calibration curve.

Protocol 2: Quantification of Bisphenol A in Environmental Samples by GC-MS

This protocol is suitable for the analysis of BPA in water or soil samples.[4][5]

1. Sample Preparation and Derivatization:

- Extract BPA from the sample matrix using an appropriate technique (e.g., SPE for water, solvent extraction for soil).
- Add a known amount of **Bisphenol A-d6** internal standard to the extract.
- Evaporate the extract to dryness.
- Derivatize the dried residue to increase volatility for GC analysis. A common derivatizing agent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS), which converts the phenolic hydroxyl groups to trimethylsilyl (TMS) ethers.[6]

2. GC-MS Instrumental Analysis:

- Gas Chromatograph: A gas chromatograph equipped with a suitable capillary column (e.g., a 5% phenyl-methylpolysiloxane column).
- Injection: Splitless injection mode.
- Mass Spectrometer: A single or triple quadrupole mass spectrometer operating in electron ionization (EI) mode.
- Selected Ion Monitoring (SIM): Monitor the characteristic ions for the derivatized BPA and BPA-d6.

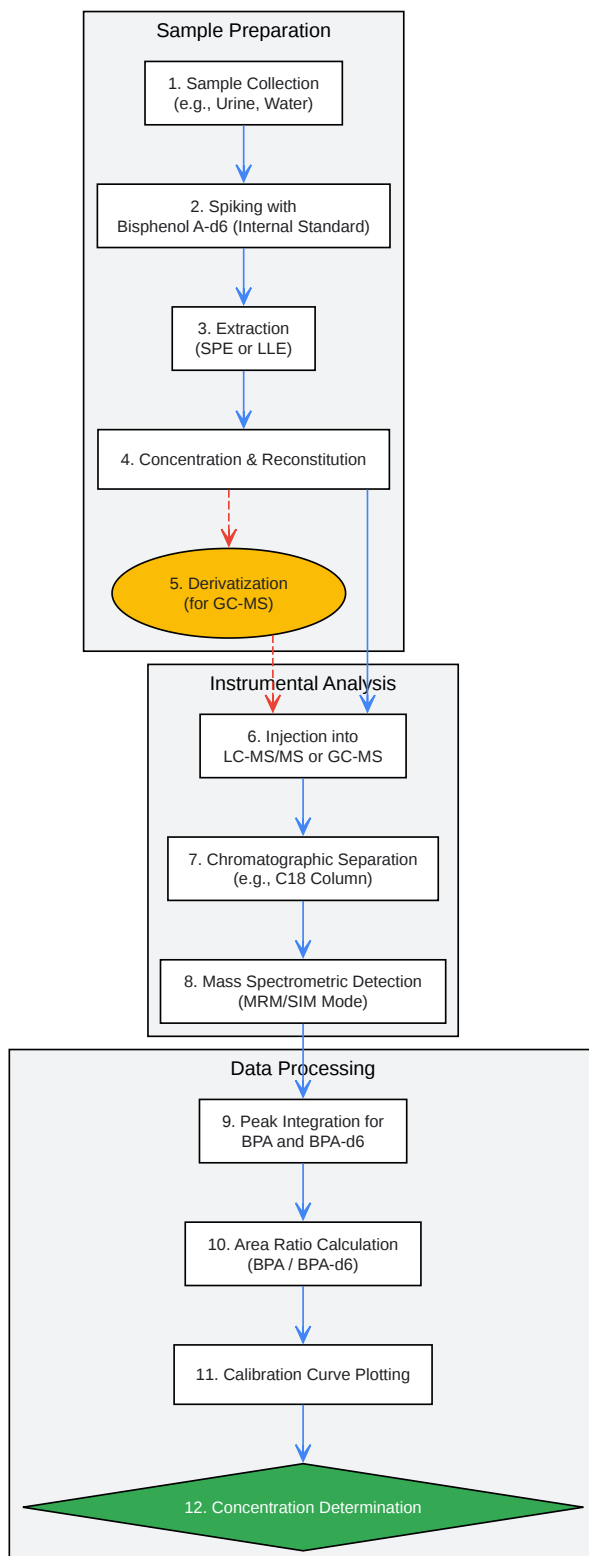
3. Quantification:

- Create a calibration curve by plotting the ratio of the peak area of the target ion for derivatized BPA to the peak area of the target ion for derivatized BPA-d6 against the concentration of the calibration standards.
- Determine the concentration of BPA in the samples from the calibration curve.

Workflow for BPA Quantification using Isotope Dilution

The following diagram illustrates a typical workflow for the quantification of Bisphenol A in a sample using **Bisphenol A-d6** as an internal standard.

Workflow for BPA Quantification via Isotope Dilution MS

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the quantitative analysis of Bisphenol A using an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. Determination of the urinary concentrations of six bisphenols in public servants by online solid-phase extraction-liquid chromatography tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Troubleshooting of the determination of bisphenol A at ultra-trace levels by liquid chromatography and tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [Determination of bisphenol A in foods using GC/MS] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. library.dphen1.com [library.dphen1.com]
- To cite this document: BenchChem. [Commercial Suppliers of Bisphenol A-d6: A Technical Guide for Analytical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028192#commercial-suppliers-of-bisphenol-a-d6-analytical-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com